

Application Note: Protocol for Conjugating DosatiLink-2 to Antibodies

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Compound of Interest

Compound Name: *DosatiLink-2*

CAS No.: *26351-71-3*

Cat. No.: *B1679016*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Antibody-Drug Conjugates (ADCs) are a promising class of biotherapeutics that combine the specificity of a monoclonal antibody with the potency of a cytotoxic payload. The linker connecting the antibody and the payload is a critical component, influencing the stability, efficacy, and safety of the ADC.[1][2] **DosatiLink-2** is a next-generation, heterobifunctional, cleavable linker designed to conjugate two distinct cytotoxic payloads to a monoclonal antibody. This dual-payload approach has the potential to overcome drug resistance and enhance therapeutic efficacy by delivering synergistic anticancer agents.[3][4]

This application note provides a detailed protocol for the conjugation of **DosatiLink-2** to a therapeutic antibody. The protocol is based on a cysteine-thiol maleimide reaction, which allows for site-specific conjugation and a more homogeneous Drug-to-Antibody Ratio (DAR).[5][6] The **DosatiLink-2** linker incorporates a protease-cleavable valine-citrulline (vc) peptide, ensuring intracellular release of the payloads within the target cancer cell.[5]

Principle of the Method

The conjugation process involves three main stages:

- **Antibody Preparation:** The interchain disulfide bonds of the antibody are partially reduced to generate free thiol groups.
- **DosatiLink-2 Payload Preparation:** The **DosatiLink-2** linker is pre-loaded with two distinct cytotoxic payloads.
- **Conjugation and Purification:** The thiol-activated antibody is reacted with the **DosatiLink-2**-payload complex, followed by purification to remove unconjugated linkers, payloads, and aggregated antibodies.

Experimental Protocol

Materials and Reagents

Reagent	Supplier	Cat. No.
Monoclonal Antibody (mAb)	In-house/Commercial	-
DosatiLink-2-Payload1-Payload2	In-house/Custom Synthesis	-
Tris(2-carboxyethyl)phosphine (TCEP)	Major Supplier	e.g., T2556
L-Cysteine	Major Supplier	e.g., C7352
Dimethyl sulfoxide (DMSO), Anhydrous	Major Supplier	e.g., 276855
Phosphate Buffered Saline (PBS), pH 7.4	Major Supplier	e.g., P4417
Amicon Ultra Centrifugal Filters (10 kDa MWCO)	Major Supplier	e.g., UFC801024
Size Exclusion Chromatography (SEC) Column	Major Supplier	e.g., GE17-5174-01

Antibody Reduction

This step partially reduces the interchain disulfide bonds of the antibody to expose free thiol groups for conjugation.

- Prepare the antibody solution at a concentration of 5-10 mg/mL in PBS.
- Prepare a 10 mM stock solution of TCEP in PBS.
- Add TCEP to the antibody solution to a final molar ratio of 2.5:1 (TCEP:mAb).
- Incubate the reaction at 37°C for 2 hours with gentle mixing.
- Remove excess TCEP by buffer exchange into PBS using a pre-equilibrated centrifugal filter or a desalting column.
- Determine the concentration of the reduced antibody using a spectrophotometer at 280 nm.

Conjugation of DosatiLink-2 to the Antibody

This step involves the reaction of the maleimide group on the **DosatiLink-2** with the free thiols on the reduced antibody.

- Dissolve the **DosatiLink-2**-Payload1-Payload2 complex in anhydrous DMSO to a concentration of 10 mM.
- Add the **DosatiLink-2**-Payload1-Payload2 solution to the reduced antibody solution to a final molar ratio of 5:1 (Linker-Payload:mAb).
- Incubate the reaction at room temperature for 1 hour with gentle mixing, protected from light.
- To quench the reaction, add L-cysteine to a final concentration of 1 mM to cap any unreacted maleimide groups. Incubate for 20 minutes at room temperature.

Purification of the Antibody-Drug Conjugate

Purification is essential to remove unreacted linker-payload molecules and antibody aggregates.

- Centrifuge the conjugation reaction mixture at 14,000 x g for 10 minutes to pellet any aggregates.
- Carefully collect the supernatant containing the ADC.
- Purify the ADC using a Size Exclusion Chromatography (SEC) system pre-equilibrated with PBS.
- Collect the fractions corresponding to the monomeric ADC peak.
- Pool the relevant fractions and concentrate the ADC using a centrifugal filter.
- Determine the final concentration of the purified ADC and store at 2-8°C.

Data Presentation

Table 1: Key Parameters for **DosatiLink-2** Conjugation

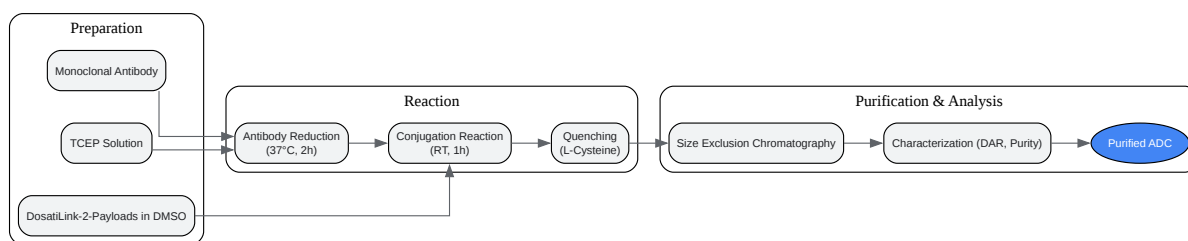
Parameter	Recommended Value	Notes
Antibody Concentration	5-10 mg/mL	Higher concentrations can lead to aggregation.
TCEP:mAb Molar Ratio	2.5:1	This ratio typically yields 4-8 free thiols per antibody.
Linker-Payload:mAb Molar Ratio	5:1	A slight excess of the linker-payload ensures efficient conjugation.
Conjugation Reaction Time	1 hour	Longer incubation times may not significantly increase the DAR.
Quenching Agent	L-Cysteine	Effectively caps unreacted maleimide groups.

Table 2: Expected Outcomes and Troubleshooting

Observation	Possible Cause	Suggested Solution
Low Drug-to-Antibody Ratio (DAR)	Incomplete antibody reduction.	Increase TCEP:mAb ratio or incubation time.
Hydrolysis of the maleimide group.	Ensure anhydrous DMSO is used for the linker-payload stock.	
High levels of aggregation	High antibody concentration.	Reduce the antibody concentration during conjugation.
Over-reduction of the antibody.	Decrease the TCEP:mAb ratio.	
Presence of unconjugated antibody	Insufficient linker-payload.	Increase the Linker-Payload:mAb molar ratio.

Visualizations

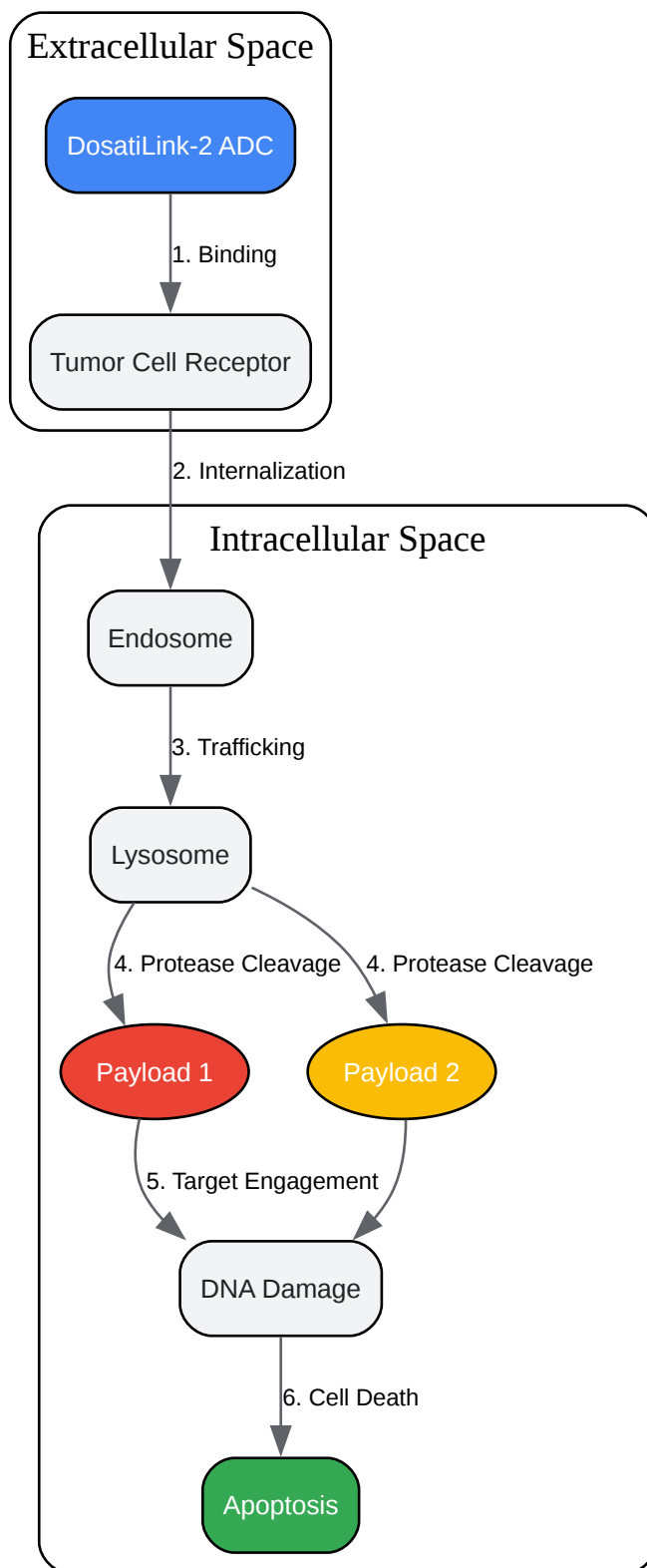
Experimental Workflow



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Caption: Workflow for the conjugation of **DosatiLink-2** to a monoclonal antibody.

Mechanism of Action



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Caption: Intracellular trafficking and payload release of a **DosatiLink-2** ADC.

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